

An In-depth Technical Guide to 2-Chlorothiobenzamide (CAS 15717-17-6)

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Compound of Interest

Compound Name: 2-Chlorothiobenzamide

Cat. No.: B097865

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Abstract

This technical guide provides a comprehensive overview of **2-Chlorothiobenzamide** (CAS number 15717-17-6), a key intermediate in synthetic organic chemistry. The document details its chemical and physical properties, safe handling procedures, and primary applications. Emphasis is placed on its role as a precursor in the synthesis of thiazole derivatives, a class of compounds with significant interest in medicinal chemistry. Detailed, illustrative experimental protocols for its synthesis via thionation and its subsequent use in the Hantzsch thiazole synthesis are provided. While direct biological activity of **2-Chlorothiobenzamide** is not widely reported, its importance as a building block for potentially bioactive molecules is highlighted.

Chemical and Physical Properties

2-Chlorothiobenzamide is a yellow crystalline powder. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	15717-17-6	[1]
Molecular Formula	C ₇ H ₆ ClNS	[1]
Molecular Weight	171.65 g/mol	[1]
Appearance	Yellow powder	[1]
Melting Point	63-69 °C	[1]
Boiling Point	285 °C at 760 mmHg	[1]
IUPAC Name	2-chlorobenzenecarbothioamide	[1]
Synonyms	2-Chlorobenzothioamide, o-Chlorothiobenzamide	[1]
SMILES	<chem>C1=CC=C(C(=C1)C(=S)N)Cl</chem>	[2]
InChI Key	FLQYOORLPNYQEV-UHFFFAOYSA-N	[1]

Handling and Safety

Proper handling of **2-Chlorothiobenzamide** is crucial to ensure laboratory safety. The compound is classified with the following hazard statements: H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction), and H319 (Causes serious eye irritation). The following table outlines the recommended precautionary measures.

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P272	Contaminated work clothing should not be allowed out of the workplace.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P363	Wash contaminated clothing before reuse.
P501	Dispose of contents/container to an approved waste disposal plant.

Synthesis of 2-Chlorothiobenzamide

The most common laboratory-scale synthesis of **2-Chlorothiobenzamide** involves the thionation of the corresponding amide, 2-chlorobenzamide, using a thionating agent such as

Lawesson's reagent.

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References

- 1. 2-Chlorothiobenzamide, 97% | Fisher Scientific [fishersci.ca]
- 2. PubChemLite - 2-chlorothiobenzamide (C7H6CINS) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Chlorothiobenzamide (CAS 15717-17-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097865#cas-number-15717-17-6-properties-and-handling]

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